

2,5-Dichlorophenol chemical and physical properties

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Compound of Interest

Compound Name: 2,5-Dichlorophenol

Cat. No.: B122974

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An In-depth Technical Guide to the Chemical and Physical Properties of **2,5-Dichlorophenol**

This technical guide provides a comprehensive overview of the core chemical and physical properties of **2,5-Dichlorophenol** (2,5-DCP), tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Descriptors

2,5-Dichlorophenol is a chlorinated aromatic organic compound.^[1] It is a dichlorophenol with chloro substituents at positions 2 and 5.^[2]^[3] This compound is recognized by several identifiers across various chemical databases and regulatory bodies.

Identifier	Value	Source(s)
IUPAC Name	2,5-dichlorophenol	[2] [4] [5]
CAS Number	583-78-8	[2] [6] [7]
Molecular Formula	C ₆ H ₄ Cl ₂ O	[1] [2] [4] [5] [8] [9] [10]
Molecular Weight	163.00 g/mol	[1] [2] [4] [7] [8] [9] [10] [11]
InChI Key	RANCECPPZPIPNO-UHFFFAOYSA-N	[2] [4] [5] [7]
SMILES	<chem>C1=CC(=C(C=C1Cl)O)Cl</chem>	[2] [5] [7]
EC Number	209-520-4	[2] [7] [12]
UN Number	2020	[2] [12]

Physical and Chemical Properties

2,5-Dichlorophenol presents as colorless crystals or a white crystalline solid with a characteristic phenolic odor.[\[1\]](#) It is a crucial intermediate in the synthesis of various chemicals, including dyes, resins, and pesticides.[\[1\]](#)[\[9\]](#)

Tabulated Physical Properties

The following table summarizes the key physical and chemical properties of **2,5-Dichlorophenol** for easy reference and comparison.

Property	Value	Source(s)
Appearance	Prisms (from benzene, petroleum ether) or white crystals.	[1] [2] [3] [13]
Melting Point	54-58 °C	[1] [5] [7] [8] [9] [14] [15] [16] [17] [18] [19]
Boiling Point	211-222 °C	[1] [7] [8] [12] [14] [15] [16] [17] [18] [19]
Water Solubility	2000 mg/L at 25 °C; 3 g/L at 20 °C	[2] [3] [8] [15] [20]
logP (Octanol/Water Partition Coefficient)	3.06	[1] [2] [15]
Vapor Pressure	0.06 mmHg	[1] [2] [21]
Vapor Density	5.6 (air = 1)	[1] [2]
pKa	7.51 - 7.53	[1] [2]
Density	1.5 ± 0.1 g/cm ³	[8]
Flash Point	100 °C	[15] [19]
Odor Threshold	30-33 µg/L in water	[1] [2] [3]
Taste Threshold	0.5 µg/L in water	[1] [2] [3]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **2,5-Dichlorophenol**.

- ¹H NMR (300 MHz, CDCl₃): The proton NMR spectrum shows signals at approximately δ 7.21 (d), 7.03 (d), 6.86 (dd), and a broad signal for the hydroxyl proton around 5.60 ppm.[\[1\]](#)
The coupling constants are J(A,C) = 8.5 Hz, J(B,C) = 2.4 Hz, and J(A,B) = 0.3 Hz.[\[1\]](#)

- Infrared (IR) Spectroscopy: The vapor phase IR spectrum is available for **2,5-Dichlorophenol**.^[1] Key absorptions are expected for the O-H stretch, C-O stretch, C=C aromatic ring stretches, and C-Cl stretches.^[1]

Experimental Protocols

Synthesis of 2,5-Dichlorophenol

A common method for synthesizing **2,5-Dichlorophenol** involves the hydrolysis of 2,5-dichloroaniline.^{[1][22]} Another prominent synthesis route starts from p-dichlorobenzene.^{[1][23]}

Protocol via Hydrolysis of 2,5-dichloroaniline:

- Premixing: 2,5-dichloroaniline is used as the raw material with an inorganic acid aqueous solution serving as the hydrolytic agent and solvent. The components are heated and premixed at normal pressure to ensure the complete dissolution of 2,5-dichloroaniline.^[22]
- Hydrolysis: The resulting solution is hydrolyzed in the presence of an inert gas under high temperature and high pressure.^[22]
- Separation: After the hydrolysis is complete, the reaction solution is cooled and the pressure is reduced. The solution is then allowed to stand for layering to separate the organic phase, which is the **2,5-dichlorophenol**.^[22]

Protocol via p-dichlorobenzene:

- Friedel-Crafts Acylation: p-dichlorobenzene undergoes a Friedel-Crafts acylation reaction with acetyl chloride in the presence of aluminum trichloride to produce 2,5-dichloroacetophenone.^[23]
- Baeyer-Villiger Oxidation: The 2,5-dichloroacetophenone is then subjected to a Baeyer-Villiger oxidation reaction with a peroxide (e.g., hydrogen peroxide) at room temperature in the presence of a catalyst to yield 2,5-dichlorophenyl acetate.^{[1][23]}
- Hydrolysis: Finally, the 2,5-dichlorophenyl acetate is hydrolyzed with an inorganic aqueous alkali under reflux conditions to obtain **2,5-dichlorophenol**.^[23]

Determination of Melting Point

The melting point of a crystalline solid like **2,5-Dichlorophenol** can be determined using the capillary tube method.

- **Sample Preparation:** A small amount of finely powdered, dry **2,5-Dichlorophenol** is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate.
- **Observation:** The temperature at which the substance starts to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.

Visualizations

The following diagrams illustrate key processes and relationships related to **2,5-Dichlorophenol**.

Synthesis of 2,5-Dichlorophenol

p-Dichlorobenzene + Acetyl Chloride

Friedel-Crafts Acylation
(AlCl₃ catalyst)

2,5-Dichloroacetophenone

Baeyer-Villiger Oxidation
(Peroxide, catalyst)

2,5-Dichlorophenyl Acetate

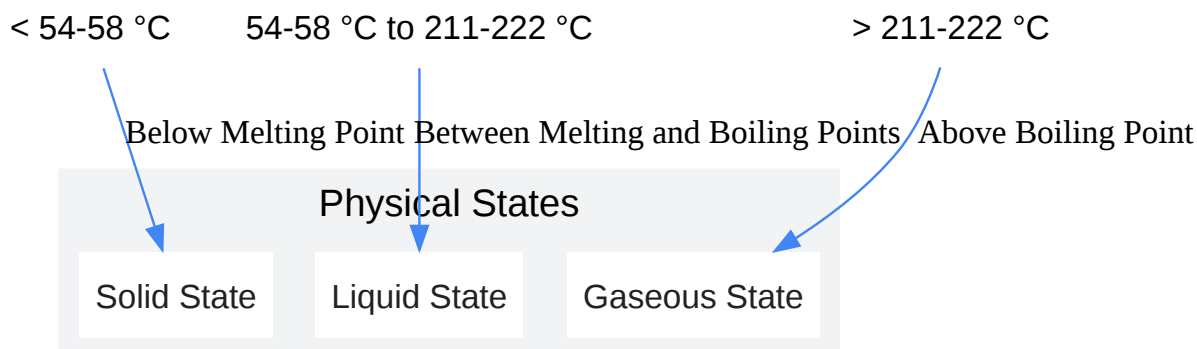
Hydrolysis
(Inorganic Alkali)

2,5-Dichlorophenol

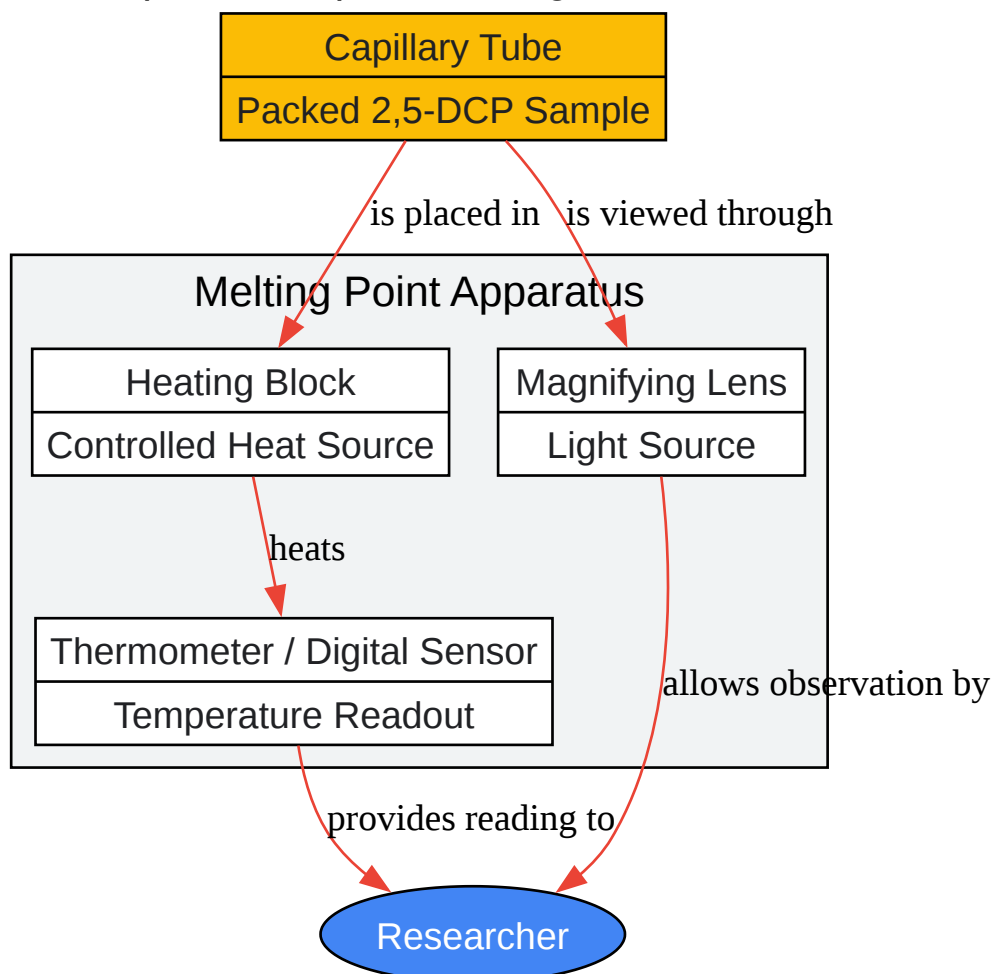
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Caption: Workflow for the synthesis of **2,5-Dichlorophenol** from p-dichlorobenzene.

Physical State of 2,5-Dichlorophenol vs. Temperature



Conceptual Setup for Melting Point Determination

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